

An In-depth Technical Guide to the Safety of Magnesium Carbonate Trihydrate

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Compound of Interest

Compound Name: Magnesium carbonate trihydrate

Cat. No.: B169977

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This guide provides a comprehensive overview of the safety data for **magnesium carbonate trihydrate**, compiled for researchers, scientists, and drug development professionals. The information is collated from various Safety Data Sheets (SDS) to ensure a thorough understanding of the substance's properties, hazards, and handling procedures.

Chemical and Physical Properties

Magnesium carbonate trihydrate is an inorganic salt.^[1] It is a hydrated form of magnesium carbonate, also known as nesquehonite, and exists as a white, odorless, and tasteless powder or as light, friable masses.^{[1][2]} It is stable in air and practically insoluble in water and alcohol, but it dissolves in dilute acids with effervescence.^[2]

Property	Value	Source
Chemical Formula	MgCO ₃ ·3H ₂ O (CH ₆ MgO ₆)	[3][4]
Molecular Weight	138.36 g/mol	[3][4]
Appearance	Colorless to white crystalline powder or solid	[2][5]
Odor	Odorless	[2][5]
Density	1.837 g/cm ³	[1]
Solubility in Water	0.179 g/100 mL (16°C)	[3]
Melting Point	165°C (decomposes)	[1]
pH	Basic (Aqueous solution imparts a slightly alkaline reaction)	[2][5]
Decomposition Temp.	Decomposes at 165°C; dehydration steps occur at 157°C and 179°C	[1]

Toxicological Information

Magnesium carbonate is generally considered to have low toxicity. It is not classified as a hazardous substance according to Regulation (EC) No 1272/2008.[6][7] However, it may cause mild irritation to the eyes and respiratory tract.[7][8][9]

Endpoint	Result	Species	Source
Acute Oral Toxicity (LD50)	> 2,000 mg/kg (for anhydrous form)	Rat	[6]
Skin Corrosion/Irritation	Not classified as a skin irritant/corrosive	-	[6][10]
Eye Damage/Irritation	Not classified as a serious eye irritant	-	[6][10]
Respiratory/Skin Sensitization	Not classified as a sensitizer	-	[6][10]
Germ Cell Mutagenicity	Not classified as mutagenic	-	[6][10]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA	-	[11][12]
Reproductive Toxicity	Not classified as a reproductive toxicant	-	[6][10]

Signs and Symptoms of Exposure:

- Inhalation: May cause irritation to the respiratory tract, with symptoms like coughing and shortness of breath.[5][9]
- Ingestion: Non-toxic unless ingested in very large quantities, which may cause diarrhea.[9]
- Skin Contact: Generally, no adverse effects are expected, but mild irritation and redness may occur.[8][9]
- Eye Contact: May cause mechanical irritation, redness, and pain.[8][9]

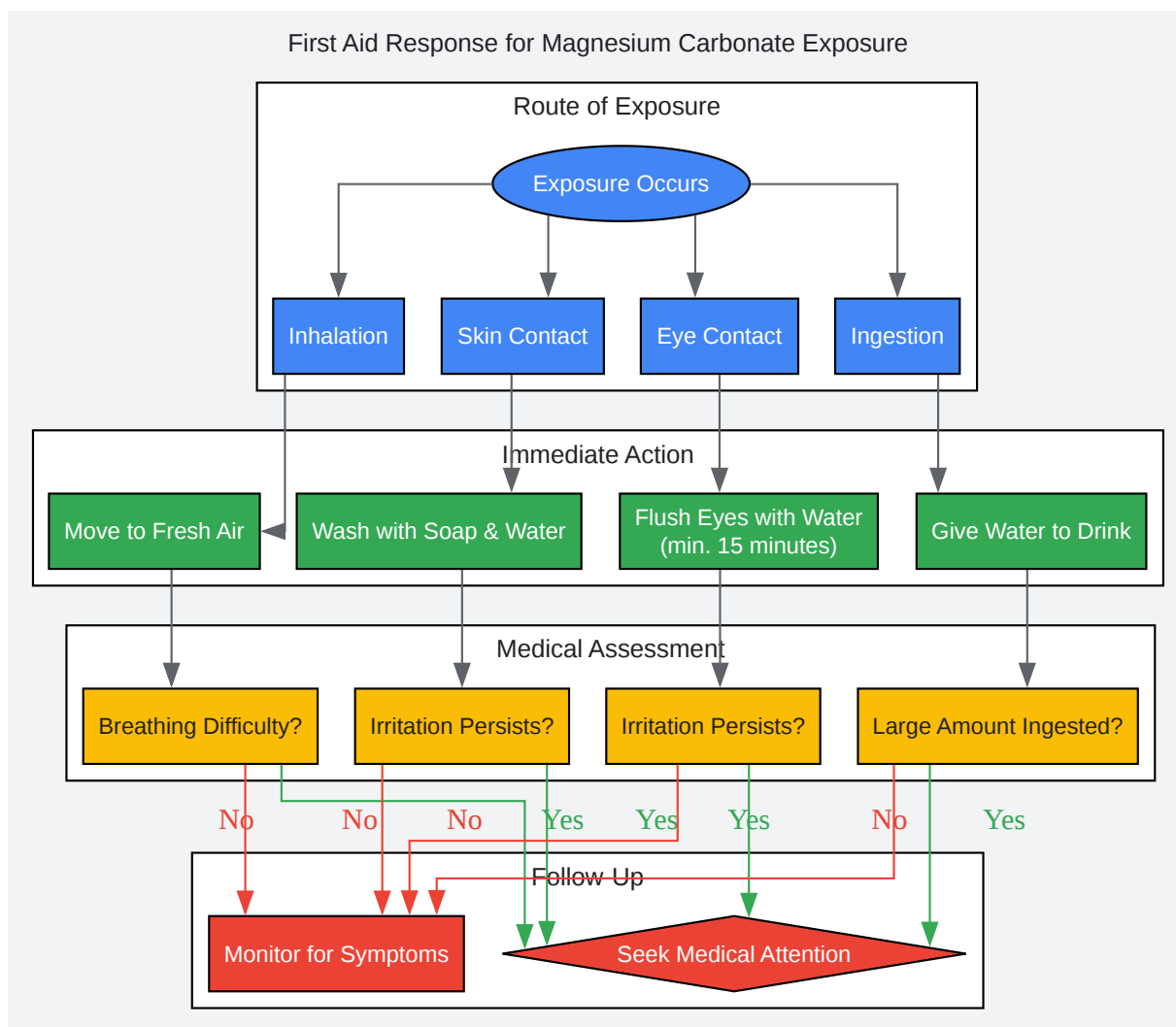
Hazard Identification and Emergency Response

While not classified as a hazardous substance, proper procedures should be followed in case of exposure or accidental release.[7]

Detailed experimental protocols for determining the safety of magnesium carbonate are not typically provided in standard Safety Data Sheets. The safety classifications are based on standardized testing guidelines (e.g., OECD) results submitted to regulatory bodies. The following first aid procedures are universally recommended.

- Inhalation: Remove the individual to fresh air. If breathing difficulties occur, seek medical attention.[\[8\]](#)[\[11\]](#)
- Skin Contact: Wash the affected area with soap and water. If irritation develops and persists, seek medical advice.[\[8\]](#)[\[11\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. If irritation persists, get medical attention.[\[8\]](#)[\[11\]](#)
- Ingestion: If large amounts are swallowed, give water to drink. Do not induce vomiting. Seek medical advice.[\[8\]](#)[\[9\]](#)

Below is a workflow diagram for first aid response.



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Caption: Workflow for first aid procedures following exposure.

Handling, Storage, and Exposure Controls

Proper handling and storage are crucial to ensure safety in a laboratory or manufacturing setting.

- Handling: Use with adequate ventilation to minimize dust generation and accumulation.[11][13] Avoid breathing dust and prevent contact with skin and eyes.[11][13] General hygiene measures, such as washing hands after handling, should be practiced.[5]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[8][11] Keep away from incompatible materials such as strong acids and formaldehyde.[5][7]

For nuisance dusts, the following general exposure limits are often cited, though specific limits for magnesium carbonate are not consistently established.

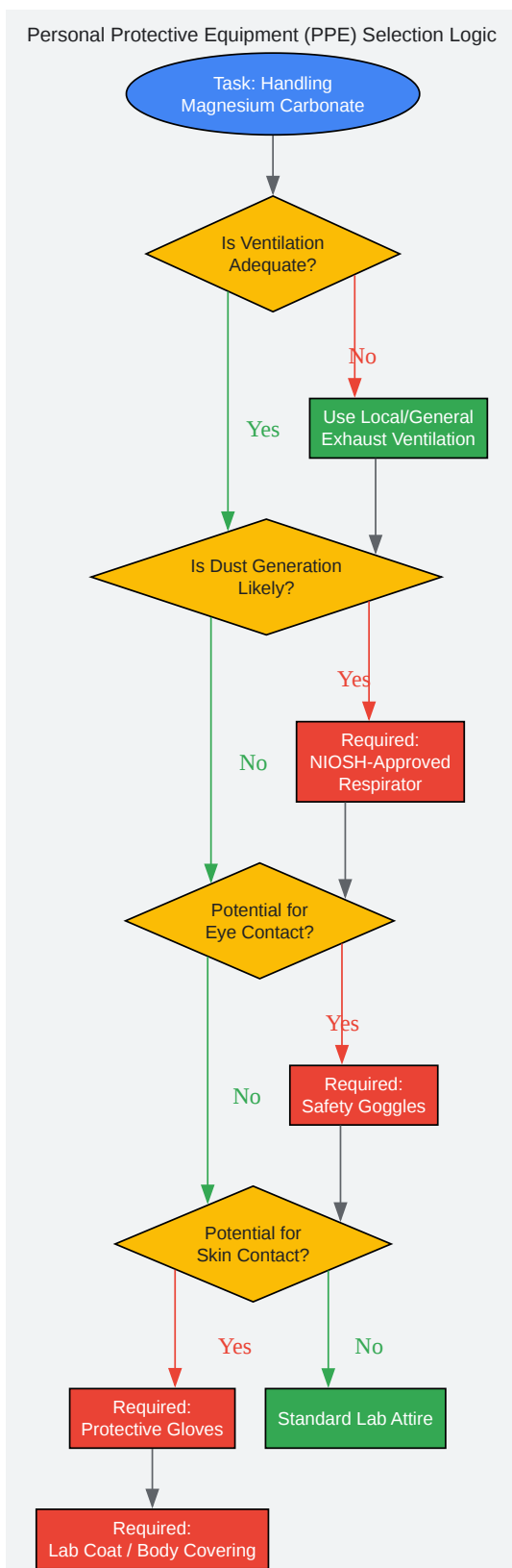
Parameter	Limit	Agency	Source
Total Dust	15 mg/m ³	OSHA PEL	[8]
Respirable Fraction	5 mg/m ³	OSHA PEL	[8]

OSHA: Occupational Safety and Health Administration; PEL: Permissible Exposure Limit.

The selection of PPE is based on a risk assessment of the specific handling procedures. Standard protocols for handling solid chemical reagents should be followed.

- Engineering Controls: A system of local or general exhaust ventilation is recommended to keep airborne concentrations below exposure limits.[8][11]
- Eye/Face Protection: Use chemical safety goggles.[8]
- Skin Protection: Wear protective gloves (e.g., Nitrile rubber) and clean, body-covering clothing.[6][8]
- Respiratory Protection: If dust is generated and exposure limits may be exceeded, use a NIOSH-approved respirator with a dust cartridge (e.g., P1 filter for particles).[5][6]

The logical workflow for PPE selection is illustrated below.



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Caption: Logical workflow for selecting appropriate PPE.

Fire and Reactivity Data

- Flammability: Magnesium carbonate is a non-flammable and non-combustible solid.[5][6]
- Fire Extinguishing Media: Use an extinguishing agent that is appropriate for the surrounding fire.[8][11]
- Hazardous Decomposition: When heated to decomposition, it emits magnesium oxide and carbon dioxide.[9][11]
- Chemical Stability: The material is stable under normal ambient conditions.[6][11]
- Incompatible Materials: It can react violently with strong acids and oxidizing agents.[6][13] It is also incompatible with formaldehyde.[7][9]

Accidental Release and Disposal

- Accidental Release: In case of a spill, sweep up the material and place it in a sealed container for disposal.[5][8] Avoid generating dust.[11] The spill area can be washed after material pickup is complete.[5]
- Disposal: Dispose of the waste material in accordance with local, regional, and national regulations.[5][9] Small amounts may be suitable for trash disposal or sanitary sewer, but local regulations should always be consulted.[5]

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